

Application Note and Protocol: Solid-Phase Extraction of Methylmalonic Acid in Biological Fluids

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Compound of Interest

Compound Name: *Methylmalonic acid-d3*

Cat. No.: *B126667*

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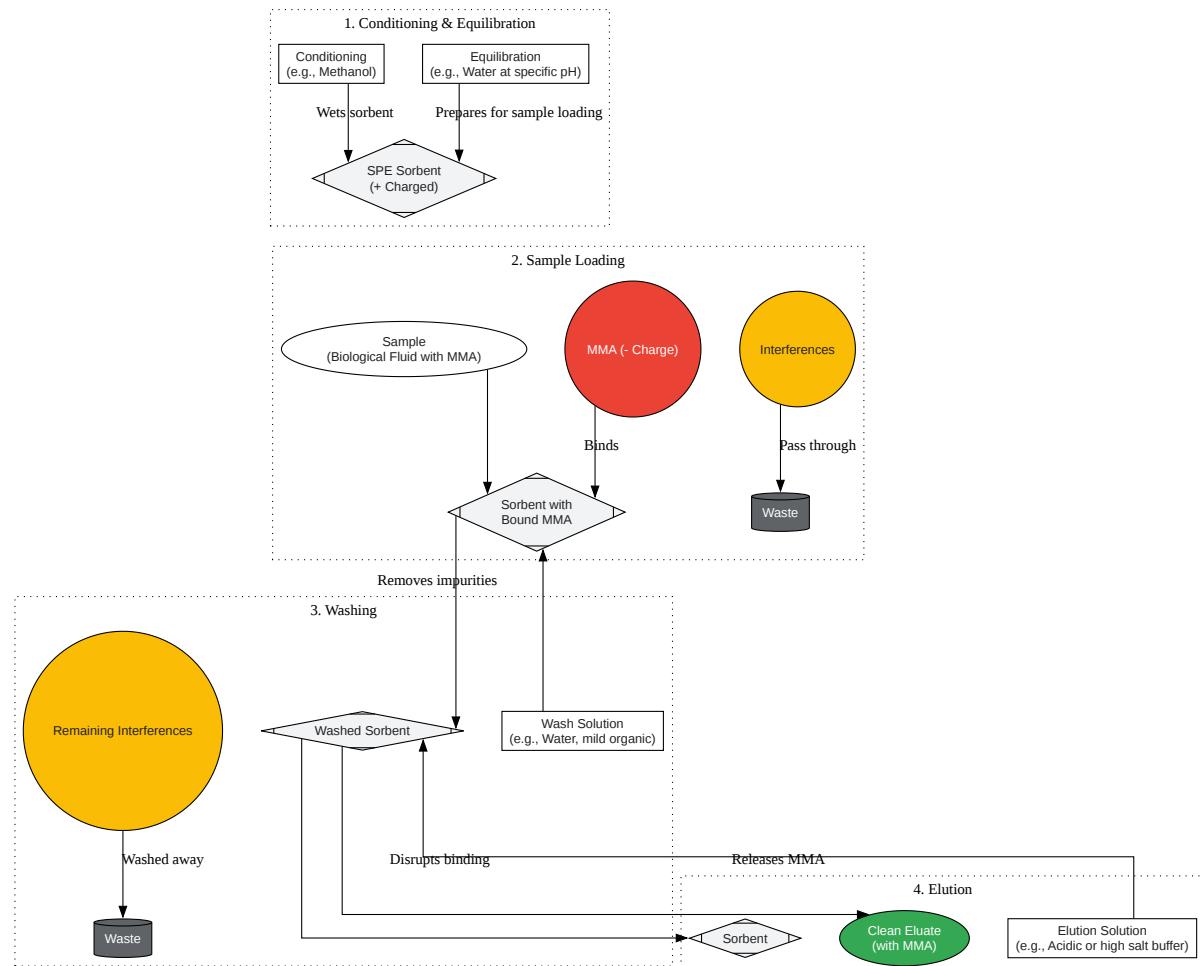
Introduction

Methylmalonic acid (MMA) is a crucial biomarker for diagnosing and monitoring vitamin B12 (cobalamin) deficiency and inherited metabolic disorders such as methylmalonic aciduria.[1][2][3][4][5] Accurate quantification of MMA in biological fluids like serum, plasma, and urine is essential for clinical assessment. However, the analysis of MMA is often challenged by its hydrophilic nature, low molecular weight, and the presence of endogenous isomers like succinic acid, which can interfere with detection.[3][6]

Solid-phase extraction (SPE) has emerged as a robust and selective sample preparation technique to overcome these challenges.[7] It effectively cleans up the sample matrix by removing proteins, phospholipids, and other interfering substances, while concentrating the analyte of interest, leading to improved sensitivity and accuracy in subsequent analytical methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS) or gas chromatography-mass spectrometry (GC-MS).[6][7] This application note provides a detailed protocol for the solid-phase extraction of MMA from biological fluids and summarizes the performance of various SPE methods.

Principle of Anion-Exchange Solid-Phase Extraction for MMA

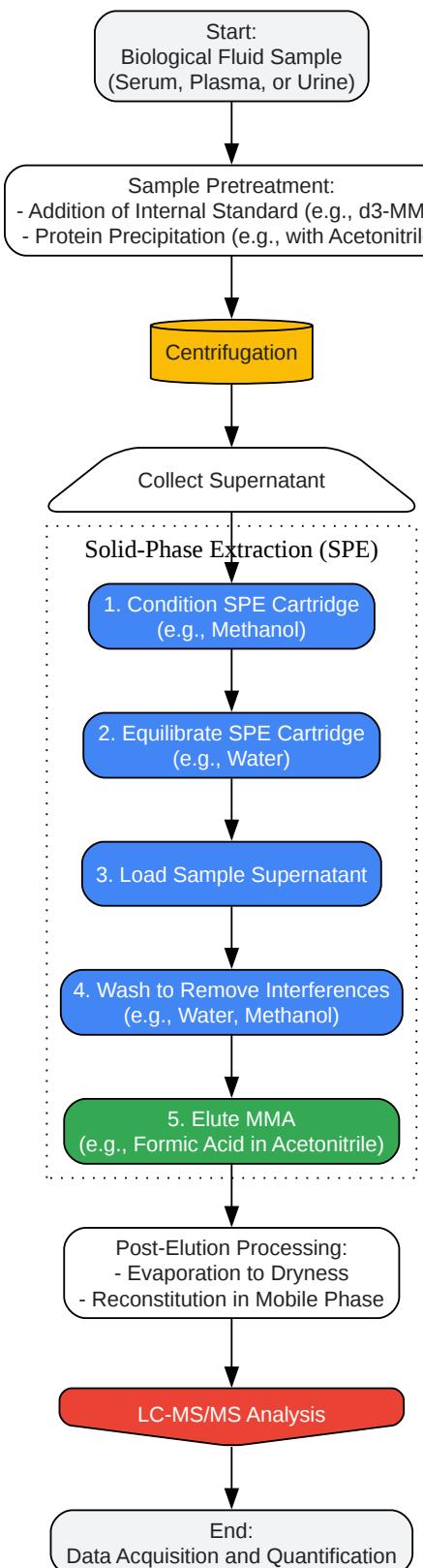
Anion-exchange SPE is a commonly employed mechanism for the extraction of acidic compounds like MMA. The process relies on the electrostatic interaction between the negatively charged carboxylate group of MMA (at an appropriate pH) and a positively charged functional group on the SPE sorbent.

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Caption: Principle of Anion-Exchange SPE for MMA.

Experimental Workflow for MMA Analysis

The general workflow for the analysis of MMA in biological fluids using SPE followed by LC-MS/MS is depicted below. This process includes sample pretreatment, solid-phase extraction, and instrumental analysis.

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